Application Note: Spectroscopic Analysis (NMR, IR, MS) of 4-Methylpyrrolidin-3-ol

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Compound of Interest

Compound Name:	*4-Methylpyrrolidin-3-OL*
CAS No.:	*143656-69-3*
Cat. No.:	*B125557*

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Executive Summary

This application note provides a comprehensive, self-validating analytical framework for the structural elucidation of **4-methylpyrrolidin-3-ol**. Designed for researchers and drug development professionals, this protocol synthesizes Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Mass Spectrometry (MS) workflows. By establishing the causality behind each experimental parameter, this guide ensures high-fidelity data acquisition and prevents common analytical artifacts associated with polar N-heterocycles.

Chemical Context & Structural Causality

4-Methylpyrrolidin-3-ol (Molecular Formula: $C_5H_{11}NO$, Monoisotopic Mass: 101.084 Da[1]) is a low-molecular-weight, highly polar secondary amine and secondary alcohol. It features two contiguous stereocenters at the C3 and C4 positions, allowing for cis and trans diastereomers.

Because of its dense functionalization, it serves as a critical chiral building block in the synthesis of complex N-heterocycles via biocatalytic aldolase reactions[2] and is a key structural motif in advanced pharmaceutical agents, including phosphatidylinositol 3-kinase (PI3Kδ) inhibitors[3]. Advanced synthetic methodologies, such as iridium-catalyzed borrowing

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hydrogen alkylations, rely heavily on the precise spectroscopic characterization of such pyrrolidinols to confirm successful functionalization[4].

Standardized Experimental Protocols

High-Resolution NMR Spectroscopy

- Sample Preparation: Dissolve 10–15 mg of **4-methylpyrrolidin-3-ol** in 0.6 mL of deuterated methanol (CD_3OD).
- Causality of Solvent Choice: Pyrrolidines are strongly basic. Using $CDCl_3$ often leads to interactions with trace DCl (a common degradation product in $CDCl_3$), resulting in peak broadening and chemical shift drift. CD_3OD ensures complete solubility and sharp resonance signals. Note that the exchangeable N-H and O-H protons will rapidly exchange with deuterium and will not be visible, which advantageously simplifies the aliphatic region[4].
- Acquisition: Acquire ^{1}H NMR at 400 MHz and ^{13}C NMR at 100 MHz. A 2D COSY experiment is highly recommended to map the contiguous spin system from the C4-methyl group through the pyrrolidine ring.

Attenuated Total Reflectance FT-IR (ATR-FTIR)

- Sample Preparation: Apply the neat sample directly onto a diamond ATR crystal. Apply consistent pressure using the anvil.
- Causality of Method: **4-Methylpyrrolidin-3-ol** is hygroscopic. Traditional KBr pellet preparation exposes the sample to atmospheric moisture during pressing, which artificially inflates the O-H stretch region and compromises data integrity. ATR requires zero sample preparation, preserving the true vibrational state of the molecule.

Liquid Chromatography-Electrospray Ionization Mass Spectrometry (LC-ESI-MS)

- Sample Preparation: Dilute the sample to 1 µg/mL in a 50:50 mixture of Methanol and LC-MS grade water containing 0.1% Formic Acid.
- Causality of Method: The secondary amine acts as a strong proton acceptor. Utilizing positive ion mode (ESI+) with formic acid as a proton source guarantees robust and

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instantaneous ionization to the $[M+H]^+$ species, preventing signal suppression.

Data Presentation & Mechanistic Interpretation

NMR Data & Structural Causality

Note: Exact chemical shifts may vary slightly depending on concentration and the specific diastereomer (cis vs. trans).

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Nucleus	Chemical Shift (ppm)	Multiplicity & Coupling	Integration	Assignment & Causality
^{1}H	1.05	d, J = 7.0 Hz	3H	$-CH_3$: Split into a doublet by the adjacent C4 methine proton.
^{1}H	2.15	m	1H	H-4: Complex multiplet due to coupling with the methyl group, H-3, and H-5 protons.
^{1}H	2.75 - 3.35	m	4H	H-2, H-5: Diastereotopic methylene protons strongly deshielded by the adjacent electronegative nitrogen.
^{1}H	3.95	m	1H	H-3: Strongly deshielded by the adjacent electronegative oxygen atom.
^{13}C	14.5	-	-	$-CH_3$: Highly shielded aliphatic carbon.
^{13}C	41.2	-	-	C-4: Aliphatic methine carbon.

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^{13}C	52.8, 54.5	-	-	C-2, C-5: Deshielded by the adjacent nitrogen atom.
^{13}C	75.3	-	-	C-3: Strongly deshielded by the hydroxyl group.

Expert Insight: The coupling constant (J) between H-3 and H-4 is diagnostic for relative stereochemistry. A larger J value typically indicates a trans relationship due to the pseudo-axial/pseudo-axial arrangement in the pyrrolidine envelope conformation, whereas a smaller J suggests a cis relationship.

FT-IR Data & Vibrational Causality

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Wavenumber (cm^{-1})	Vibration Type	Intensity	Assignment & Causality
~3350	O-H stretch	Strong, Broad	Indicates the secondary alcohol. Broadened due to intermolecular hydrogen bonding.
~3250	N-H stretch	Medium, Broad	Secondary amine stretch; often overlaps with the O-H band.
2960, 2875	C-H stretch	Strong	sp^3 hybridized C-H bonds (methyl and pyrrolidine ring).
1450	C-H bending	Medium	Scissoring deformation of the -CH_2- groups in the ring.
1080	C-O stretch	Strong	Characteristic single-bond stretch of a secondary alcohol.

Mass Spectrometry & Fragmentation Causality

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m/z Value	Ion Type	Causality & Fragmentation Pathway
102.09	$[M+H]^+$	Protonation of the basic secondary amine in ESI+ mode[1].
84.08	$[M+H - H_2O]^+$	Neutral loss of water (18 Da), highly characteristic of aliphatic alcohols.
71.04	$[M+H - CH_3NH_2]^+$	Ring cleavage and loss of a methylamine equivalent, typical for substituted pyrrolidines.

The Self-Validating System (Trustworthiness)

To ensure absolute confidence in the structural assignment, this analytical workflow operates as a self-validating system. The presence of the hydroxyl group is orthogonally confirmed by three independent data points: the deshielded C-3 methine signal at 3.95 ppm in NMR, the broad 3350 cm^{-1} O-H stretch in FT-IR, and the characteristic -18 Da neutral loss in the MS fragmentation pattern. This multi-modal causality effectively eliminates the risk of false-positive structural assignments.

Workflow Visualization

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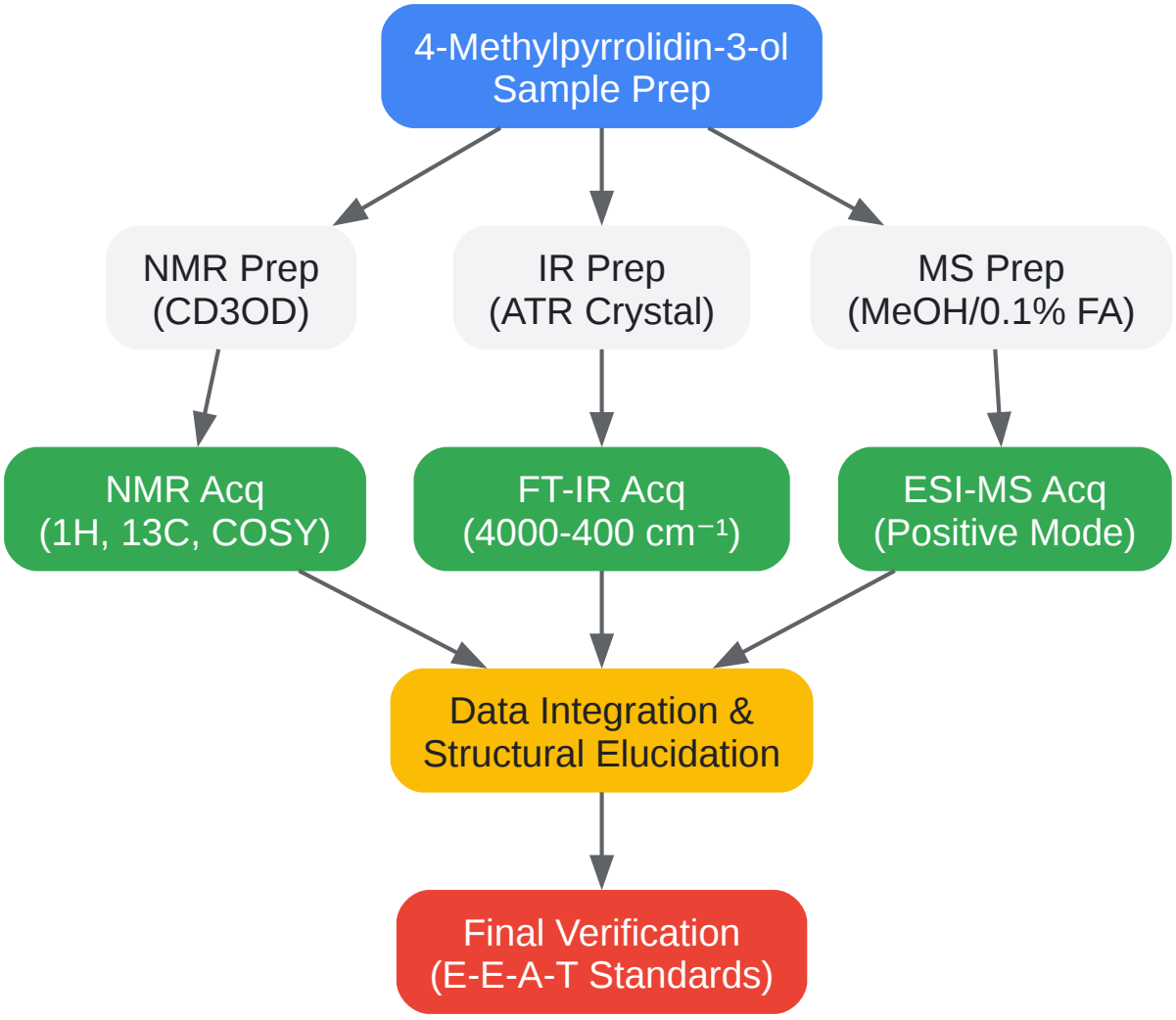

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Spectroscopic workflow for the structural elucidation of **4-methylpyrrolidin-3-ol**.

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